

A Comprehensive Technical Guide to the Solubility of Diisononyl Adipate (DINA)

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Compound of Interest

Compound Name: Diisononyl adipate

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Introduction

Diisononyl adipate (DINA) is a high-molecular-weight, branched-chain plasticizer belonging to the adipate ester family. It is a colorless, oily liquid known for its excellent low-temperature flexibility and good compatibility with a variety of polymers, most notably polyvinyl chloride (PVC). In the context of research, drug development, and advanced material science, a thorough understanding of DINA's solubility in various solvents is critical for formulation development, purification processes, and toxicological studies. This guide provides a detailed overview of the solubility characteristics of DINA, experimental protocols for its determination, and a summary of available data.

Solubility Profile of Diisononyl Adipate

Diisononyl adipate's solubility is governed by the principle of "like dissolves like." As a non-polar ester, it exhibits high solubility in non-polar organic solvents and is largely immiscible with polar solvents like water.

Aqueous Solubility

DINA is practically insoluble in water.^[1] This low aqueous solubility is a key characteristic, influencing its environmental fate and bioavailability. Quantitative studies have reported the water solubility of DINA to be approximately 3.2 µg/L at 22°C.

Solubility in Organic Solvents

DINA is widely reported to be soluble in common organic solvents.[2] This includes a general solubility in alcohols. While extensive quantitative data is not readily available in public literature, qualitative descriptions indicate its miscibility with many organic media. It has been noted to be sparingly soluble in chloroform and ethyl acetate.[3][4][5]

Quantitative Solubility Data

Precise, quantitative solubility data for DINA in a wide range of organic solvents is not extensively published in peer-reviewed literature. The following table summarizes the available information. Researchers are advised to determine solubility for their specific solvent systems and conditions experimentally.

Solvent	Chemical Class	Solubility	Temperature (°C)	Citation
Water	Polar Protic	3.2 µg/L	22	
Chloroform	Chlorinated	Sparingly Soluble	Not Specified	[3][4][5]
Ethyl Acetate	Ester	Sparingly Soluble	Not Specified	[3][4][5]
Alcohol (general)	Polar Protic	Soluble	Not Specified	[6]

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of a liquid analyte, such as DINA, in a solvent. This method is based on the principle of reaching equilibrium saturation and then quantifying the dissolved analyte.

Materials

- **Diisononyl Adipate** (DINA), analytical grade
- Selected solvents, analytical or HPLC grade

- Volumetric flasks
- Pipettes
- Analytical balance
- Thermostatically controlled shaker or magnetic stirrer
- Centrifuge
- Gas chromatograph with a flame ionization detector (GC-FID) or High-Performance Liquid Chromatograph (HPLC) with a suitable detector
- Syringe filters (chemically compatible with the solvent)

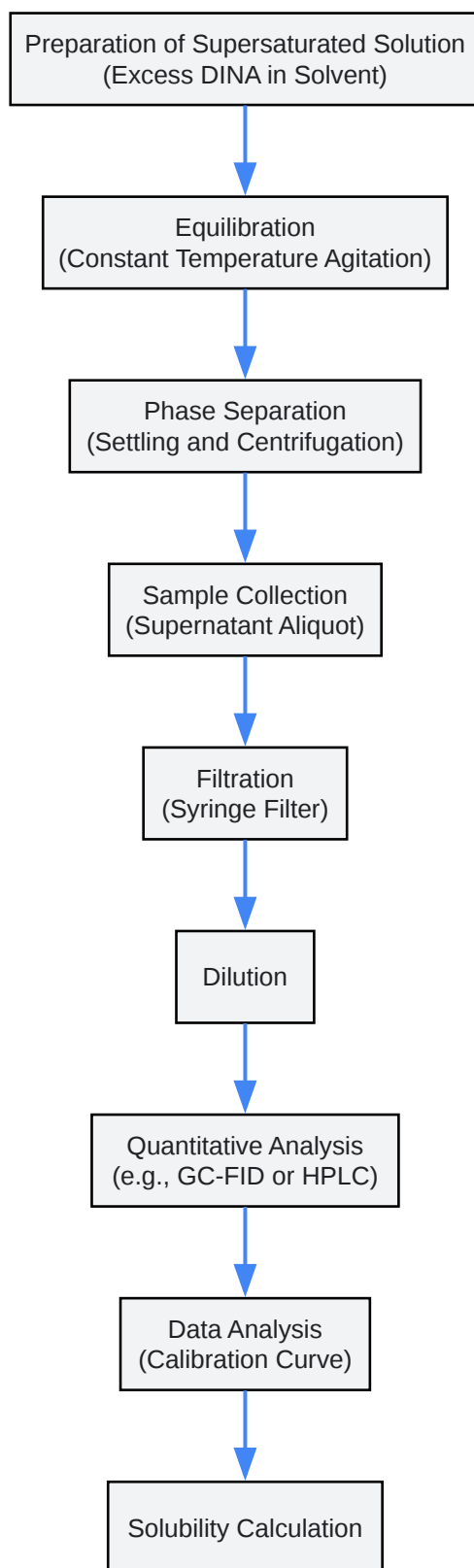
Procedure

- Preparation of Supersaturated Solution:
 - Add an excess amount of DINA to a known volume of the solvent in a sealed container (e.g., a volumetric flask or a screw-cap vial). The exact amount of excess will depend on the expected solubility and should be enough to ensure that a separate phase of undissolved DINA is visible.
 - Place the sealed container in a thermostatically controlled shaker or on a magnetic stirrer.
 - Agitate the mixture at a constant temperature for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). The time required may need to be determined empirically.
- Phase Separation:
 - After the equilibration period, allow the mixture to stand undisturbed at the same constant temperature to allow for the separation of the undissolved DINA.
 - To ensure complete separation of the undissolved solute, centrifuge the mixture at a controlled temperature.
- Sample Collection and Dilution:

- Carefully extract an aliquot of the clear, saturated supernatant using a pipette. To avoid disturbing the undissolved layer, it is advisable to take the sample from the upper portion of the supernatant.
- To prevent the precipitation of the solute due to temperature changes, the sampling should be performed quickly.
- Filter the collected aliquot through a chemically compatible syringe filter to remove any remaining micro-particles.
- Accurately dilute the filtered aliquot with the same solvent to a concentration that falls within the calibration range of the analytical instrument.
- Quantification:
 - Prepare a series of standard solutions of DINA in the chosen solvent of known concentrations.
 - Analyze the standard solutions and the diluted sample aliquot using a suitable analytical method, such as GC-FID or HPLC.
 - Construct a calibration curve from the analysis of the standard solutions.
 - Determine the concentration of DINA in the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration of DINA in the saturated solution by taking into account the dilution factor.
 - Express the solubility in appropriate units, such as g/100 mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of **diisononyl adipate** solubility.



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